

Astrophloxine: A Technical Guide to a Versatile Indocarbocyanine Fluorophore

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Compound of Interest

Compound Name: *Astrophloxine*

Cat. No.: *B15618142*

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Abstract

Astrophloxine, chemically known as 1,1'-Diethyl-3,3,3',3'-tetramethylindocarbocyanine iodide, is a synthetic fluorescent dye belonging to the carbocyanine class. Characterized by its vibrant color and strong fluorescence, it has found utility in various biological and chemical research applications. This technical guide provides a comprehensive overview of **Astrophloxine**, including its physicochemical and spectroscopic properties, a detailed representative synthesis protocol, and diagrams illustrating its chemical synthesis workflow. Due to its nature as a synthetic dye, traditional concepts of biological discovery and signaling pathways are not applicable. The information presented herein is intended to serve as a foundational resource for researchers utilizing or considering **Astrophloxine** in their experimental designs.

Physicochemical Properties of Astrophloxine

Astrophloxine is a red to purple crystalline solid that is soluble in alcohols such as methanol. Its core structure consists of two quaternized indolenine rings linked by a short polymethine bridge.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | 1-ethyl-2-[3-(1-ethyl-3,3-dimethylindol-1-ium-2-yl)prop-2-enylidene]-3,3-dimethylindole;iodide | N/A |
| Synonyms | DiIC2(3), 1,1'-Diethyl-3,3,3',3'-tetramethylindocarbocyanine Iodide | |
| Molecular Formula | C ₂₇ H ₃₃ IN ₂ | [1] |
| Molecular Weight | 512.48 g/mol | [1] |
| Appearance | Red to dark purple powder/crystal | [2] |
| Solubility | Soluble in Methanol | N/A |
| Purity | ≥ 98% (HPLC) | [3] |

Spectroscopic Properties

Astrophloxine exhibits absorption and fluorescence in the visible spectrum, making it suitable for applications requiring excitation with common laser lines. Its fluorescence quantum yield is solvent-dependent.

| Parameter | Value | Solvent | Source |
|--|---------------------|----------|--------|
| Absorption Maximum (λ_{max}) | ~540 nm | Water | [4] |
| Emission Maximum (λ_{em}) | ~560 nm (estimated) | Water | N/A |
| Fluorescence Quantum Yield (Φ_{F}) | ~0.08 | Methanol | [5] |
| Molar Extinction Coefficient (ϵ) | Data not available | N/A | N/A |

Note: The emission maximum is an estimation, typically red-shifted 15-30 nm from the absorption maximum for carbocyanine dyes. The fluorescence quantum yield is known to vary significantly with solvent viscosity and polarity.

Synthesis of Astrophloxine

While a specific, peer-reviewed synthesis protocol for **Astrophloxine** is not readily available in the public domain, a representative synthesis can be proposed based on established methods for carbocyanine dyes. The synthesis is a two-stage process: first, the preparation of the key heterocyclic precursor, 1-ethyl-2,3,3-trimethyl-3H-indolium iodide, followed by the condensation of this precursor to form the final dye.

Stage 1: Synthesis of 1-ethyl-2,3,3-trimethyl-3H-indolium iodide (Fischer-Indole based route)

The indole core is synthesized via the Fischer-Indole synthesis, which involves the acid-catalyzed reaction of a phenylhydrazine with a ketone, followed by N-alkylation.^{[4][5][6]}

Experimental Protocol:

- **Hydrazone Formation:** Phenylhydrazine is reacted with 3-methyl-2-butanone in ethanol with a catalytic amount of acetic acid. The mixture is refluxed for 2-4 hours to form the corresponding phenylhydrazone.
- **Cyclization (Fischer-Indole Synthesis):** The solvent is removed, and a mixture of polyphosphoric acid and phosphorus pentoxide is added. The mixture is heated to 100-120 °C for 1-2 hours. The reaction is then quenched by pouring it onto ice, and the pH is adjusted to neutral with a sodium hydroxide solution. The product, 2,3,3-trimethylindolenine, is extracted with diethyl ether.
- **Quaternization:** The crude 2,3,3-trimethylindolenine is dissolved in a suitable solvent like acetonitrile. An excess of iodoethane is added, and the mixture is heated to reflux for 6-8 hours. Upon cooling, the product, 1-ethyl-2,3,3-trimethyl-3H-indolium iodide, precipitates and can be collected by filtration and washed with cold diethyl ether.

Stage 2: Condensation to form Astrophloxine

This step involves the condensation of two molecules of the indolium salt with a single-carbon linker, typically an orthoformate.

Experimental Protocol:

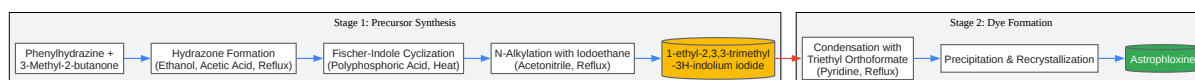
- **Reaction Setup:** 1-ethyl-2,3,3-trimethyl-3H-indolium iodide (2 equivalents) is suspended in pyridine in a round-bottom flask.
- **Condensation:** Triethyl orthoformate (1.1 equivalents) is added to the suspension. The mixture is heated to reflux (approximately 115-120 °C) for 2-3 hours. The color of the reaction mixture should change to a deep red/purple.
- **Isolation and Purification:** The reaction mixture is cooled to room temperature. The product is precipitated by the addition of diethyl ether. The crude solid is collected by filtration.
- **Purification:** The crude product is purified by recrystallization from a solvent system such as ethanol or a mixture of dichloromethane and hexane to yield pure **Astrophloxine**.

Disclaimer: This is a representative protocol. Reaction conditions, solvents, and purification methods may require optimization for best results.

Visualizations

Synthesis Workflow

The following diagram illustrates the overall workflow for the synthesis of **Astrophloxine**.

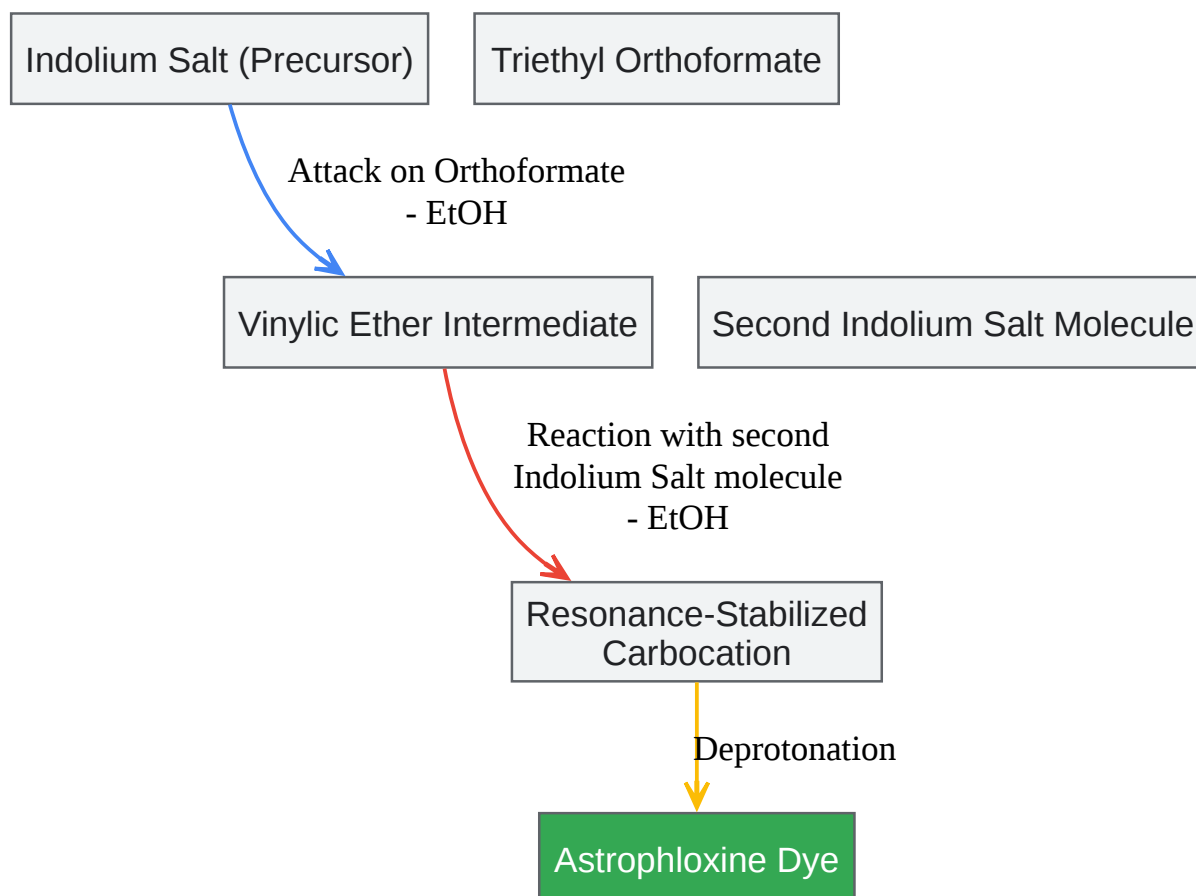


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Caption: A workflow diagram for the representative synthesis of **Astrophloxine**.

General Mechanism of Carbocyanine Formation

The formation of the trimethine bridge in **Astrophloxine** proceeds through a condensation mechanism.



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Caption: A simplified mechanism for the formation of the **Astrophloxine** carbocyanine dye.

Applications and Concluding Remarks

Astrophloxine's primary utility lies in its fluorescent properties. It can be used as a fluorescent stain in various microscopy techniques to label cells and cellular components.[2] Its solubility in organic solvents also makes it suitable for labeling lipophilic structures. As with other carbocyanine dyes, its photophysical properties can be sensitive to the local environment, a characteristic that can be exploited for sensing applications.

This guide has consolidated the available information on **Astrophloxine** to provide a technical resource for the scientific community. While data on certain properties, such as the molar extinction coefficient and a definitive, published synthesis protocol, remain elusive, the provided information serves as a robust starting point for researchers interested in this versatile fluorophore.

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